

# (R)-TCO-OH Reagent: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (R)-TCO-OH

Cat. No.: B3416591

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of the **(R)-TCO-OH** ((R)-trans-cyclooct-4-enol) reagent. A key component in the field of bioorthogonal chemistry, particularly for its role in the inverse-electron-demand Diels-Alder (IEDDA) reaction with tetrazines, proper management of this strained alkene is critical for experimental success and laboratory safety. This guide consolidates available data on its properties, stability, and handling protocols to ensure its effective and safe use in research and development.

## Chemical and Physical Properties

**(R)-TCO-OH** is a hydroxyl-functionalized, strained trans-cyclooctene. The inherent ring strain of the trans-cyclooctene moiety is the driving force for its rapid and specific reactivity with tetrazine partners. The hydroxyl group provides a versatile handle for further chemical modifications.

Property	Value	Source
Chemical Formula	C <sub>8</sub> H <sub>14</sub> O	[1]
Molecular Weight	126.20 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
CAS Number	85081-69-2	[1]
Solubility	Soluble in DMSO, DMF, acetonitrile, and other anhydrous solvents.	[1][3]
Storage Temperature	-20°C, protected from light and moisture.	[1][3]

## Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for the (R)-isomer is not widely available, an SDS for (E)-Cyclooct-4-enol, a synonym for TCO-OH, provides critical safety information.

GHS Hazard Classification:

- Eye Damage/Irritation: Category 1. Causes serious eye damage.

Hazard Statements:

- H318: Causes serious eye damage.

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Data:

Specific LD50 or LC50 values for **(R)-TCO-OH** are not readily available in the public domain. However, as with any chemical reagent, direct contact should be avoided, and work should be conducted in a well-ventilated area, preferably a fume hood. The toxicology of strained alkenes is an area of ongoing research.<sup>[2][4][5][6]</sup>

## Stability and Storage

The stability of **(R)-TCO-OH** is a critical consideration for its successful application. The primary degradation pathway is the isomerization of the reactive trans-isomer to the unreactive cis-isomer.

Condition	Stability Profile	Source
Long-term Storage	Store as a solid or in anhydrous solvent at -20°C, protected from light. TCO compounds are not recommended for long-term storage due to isomerization.	<a href="#">[3]</a> <a href="#">[7]</a>
In Solution (Methanol)	>99% fidelity for both major and minor diastereomers after 7 days at 25°C.	
Aqueous Buffers	Generally stable, but isomerization can be catalyzed by certain components.	<a href="#">[8]</a> <a href="#">[9]</a>
Presence of Thiols	Isomerization to the cis-isomer is promoted by thiols. More strained TCO derivatives are more susceptible.	<a href="#">[8]</a> <a href="#">[10]</a>
Biological Media	Can isomerize in cell culture media, with a reported half-life of $\leq 60$ minutes in DMEM. This is often due to the degradation products of thiamine.	<a href="#">[11]</a>
Serum	A half-life of 5 days has been reported for a bifunctional TCO derivative in serum.	<a href="#">[10]</a>

To enhance stability for long-term storage, TCO derivatives can be complexed with silver(I) nitrate. The active TCO can be liberated from the silver complex by the addition of a salt solution like NaCl.[\[12\]](#)

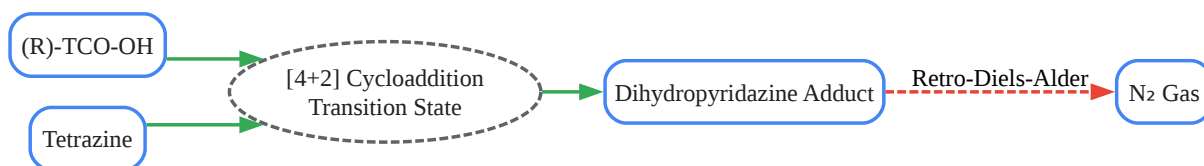
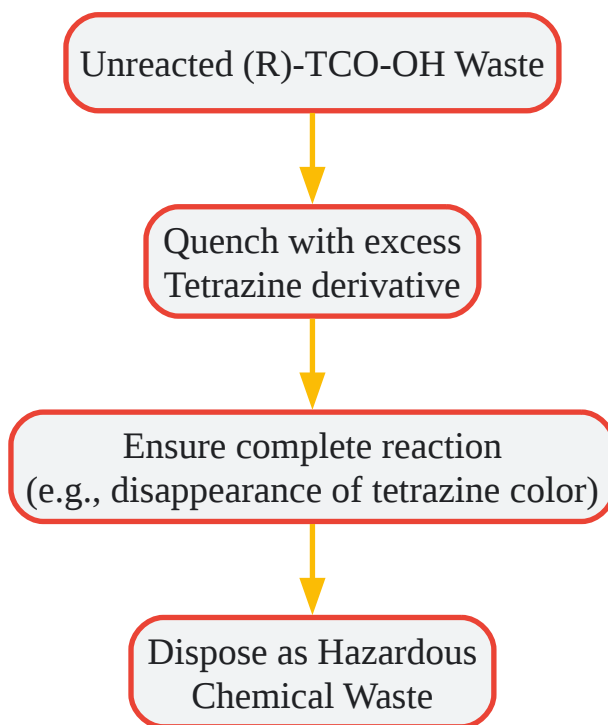
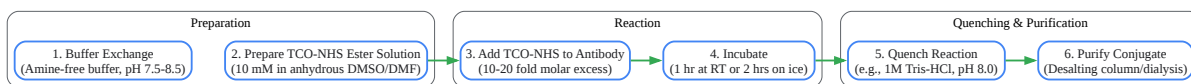
## Experimental Protocols and Handling

### General Handling and Preparation of Solutions

- Handle **(R)-TCO-OH** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, a lab coat, and chemical-resistant gloves.
- Use only high-quality, anhydrous solvents such as DMSO or DMF to prepare stock solutions. [\[13\]](#)
- To prepare a stock solution, for example, a 10 mM solution, dissolve the appropriate mass of **(R)-TCO-OH** in the required volume of anhydrous solvent. Solutions in anhydrous DMSO or DMF can be stored at -20°C for several weeks. [\[8\]](#)[\[14\]](#)

## General Protocol for Antibody Conjugation using a TCO-NHS Ester

This protocol describes the labeling of a primary amine-containing biomolecule, such as an antibody, with a TCO-NHS ester.



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